

# Fz7-21 Application Notes and Protocols for In Vitro Studies

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## Compound of Interest

Compound Name: Fz7-21  
Cat. No.: B15544070

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## Introduction

**Fz7-21** is a synthetic peptide antagonist of the Frizzled-7 (FZD7) receptor, a key component of the Wnt signaling pathway.[1][2] FZD7 is frequently overexpressed in various cancers and plays a crucial role in cancer stem cell maintenance, proliferation, and migration.[3] **Fz7-21** selectively binds to the cysteine-rich domain (CRD) of the FZD7 receptor, leading to the inhibition of the canonical Wnt/ $\beta$ -catenin signaling cascade.[1][3] These application notes provide detailed protocols and dosage guidelines for the use of **Fz7-21** in in vitro studies.

**Fz7-21** is a valuable tool for investigating the role of the Wnt/FZD7 axis in various biological processes, including oncology and stem cell biology. For robust and specific results, it is recommended to use a scrambled peptide, **Fz7-21S**, as a negative control in all experiments. **Fz7-21S** has the same amino acid composition as **Fz7-21** but in a randomized sequence, rendering it inactive against the FZD7 receptor.

## Data Presentation

### Fz7-21 Peptide Information

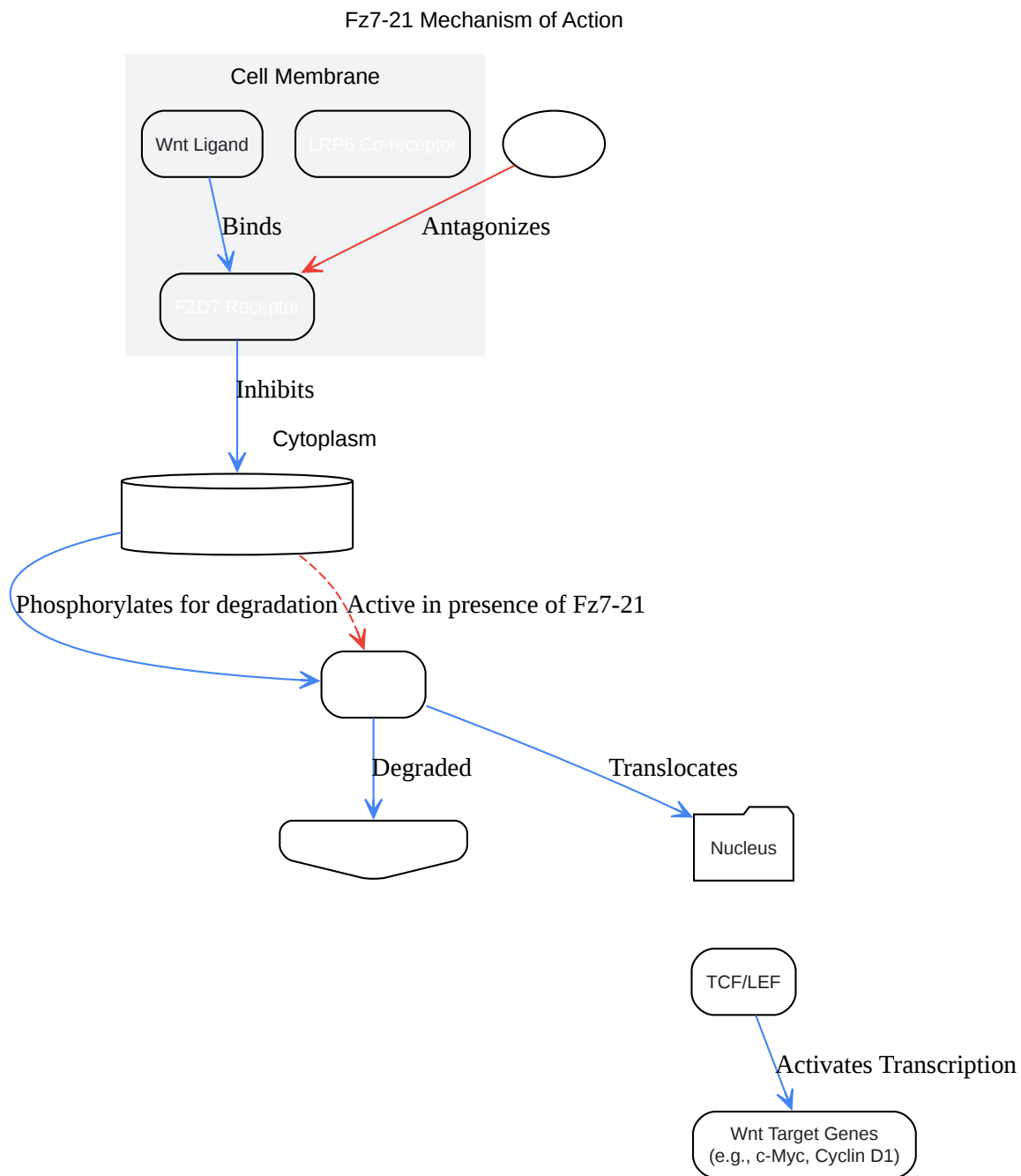
Characteristic	Description	Reference
Sequence	Ac-Leu-Pro-Ser-Asp-Asp-Leu-Glu-Phe-Trp-Cys-His-Val-Met-Tyr-NH <sub>2</sub>	
Negative Control	Fz7-21S (scrambled peptide)	
Molecular Weight	1796.05 g/mol	
Molecular Formula	C <sub>83</sub> H <sub>114</sub> N <sub>18</sub> O <sub>23</sub> S <sub>2</sub>	

## In Vitro Efficacy and Binding Affinity of Fz7-21

Parameter	Cell Line/System	Value	Reference
IC <sub>50</sub>	HEK293 cells (WNT3A stimulated)	~100 nM	
IC <sub>50</sub>	Mouse L cells (WNT3A stimulated)	~50 nM	
EC <sub>50</sub>	Human FZD7 CRD binding	58 nM	
EC <sub>50</sub>	Mouse FZD7 CRD binding	34 nM	
Effective Concentration	Disruption of LGR5+ stem cells	200 μM	

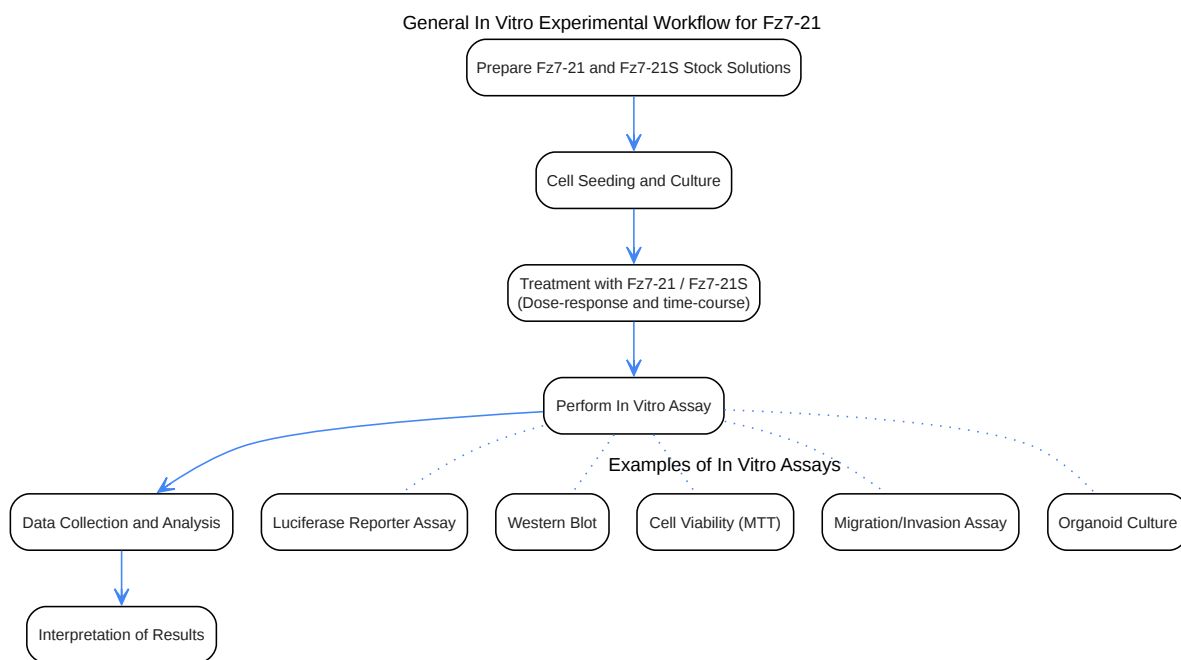
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **Fz7-21** and a general workflow for in vitro experiments.



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Caption: **Fz7-21** inhibits the Wnt/ $\beta$ -catenin signaling pathway.



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## References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [lifescienceproduction.co.uk](https://www.lifescienceproduction.co.uk) [lifescienceproduction.co.uk]

- [3. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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